

# Application Notes and Protocols for C18-PEG13-acid in Cell-Based Assays

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## Compound of Interest

Compound Name: C18-PEG13-acid

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## Introduction

**C18-PEG13-acid** is a versatile amphiphilic polymer consisting of a hydrophobic C18 alkyl chain and a hydrophilic polyethylene glycol (PEG) chain composed of 13 PEG units, terminating in a carboxylic acid group. This structure allows for self-assembly in aqueous solutions to form micelles or for incorporation into lipid-based nanoparticle systems such as liposomes. The PEGylated surface of these nanoparticles offers several advantages in drug delivery, including enhanced stability, reduced recognition by the immune system, and prolonged circulation times.<sup>[1][2][3]</sup> The terminal carboxylic acid provides a reactive handle for conjugation of targeting ligands or can contribute to pH-responsive behavior, making it a valuable tool for developing advanced drug delivery systems.

These application notes provide detailed protocols for the characterization of **C18-PEG13-acid** in common cell-based assays, including the evaluation of cytotoxicity, cellular uptake, and in vitro drug release.

## Data Presentation

### Table 1: Cytotoxicity of C18-PEG13-acid Micelles on HeLa Cells (MTT Assay)

Concentration (µg/mL)	% Cell Viability (Mean ± SD)
0 (Control)	100 ± 4.5
10	98.2 ± 5.1
25	95.6 ± 4.8
50	91.3 ± 5.5
100	88.7 ± 6.2
200	85.4 ± 5.9
500	79.1 ± 6.8

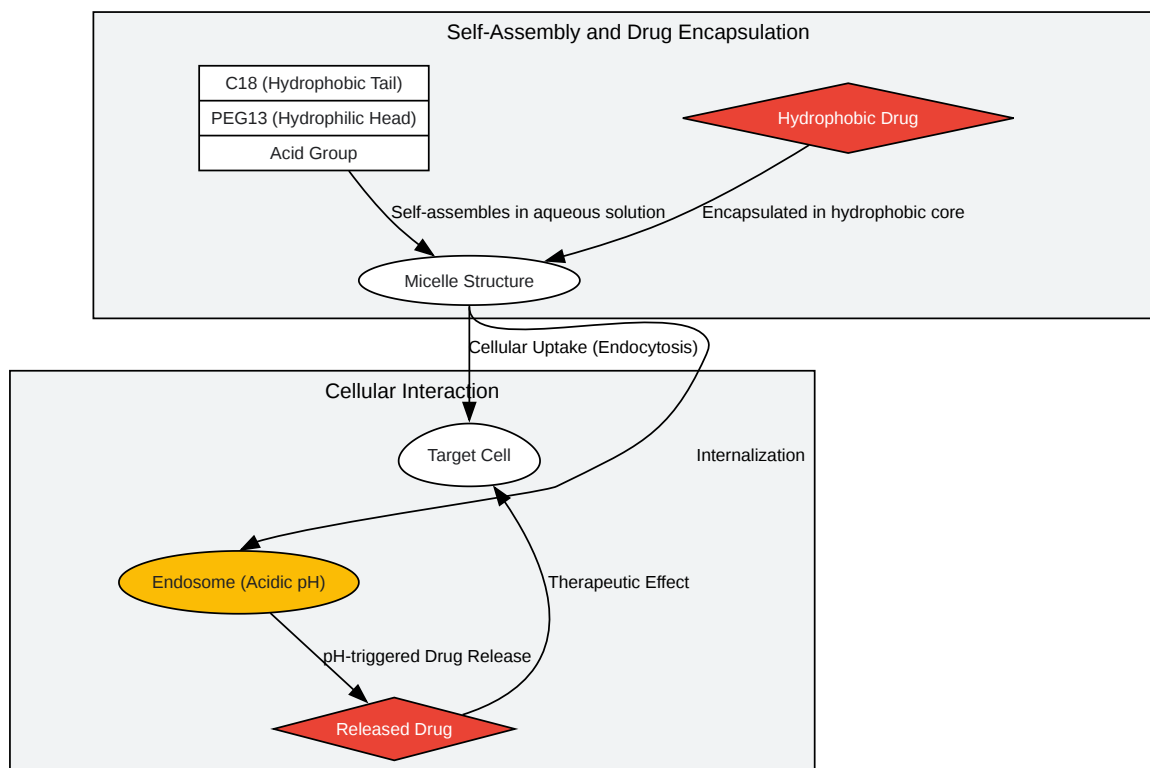
**Table 2: Cellular Uptake of Fluorescently Labeled C18-PEG13-acid Micelles**

Time (hours)	Mean Fluorescence Intensity (Arbitrary Units)	% Uptake Efficiency
0.5	150 ± 25	15%
1	350 ± 45	35%
2	680 ± 60	68%
4	920 ± 75	92%
6	980 ± 80	98%

**Table 3: pH-Dependent In Vitro Release of Doxorubicin from C18-PEG13-acid Micelles**

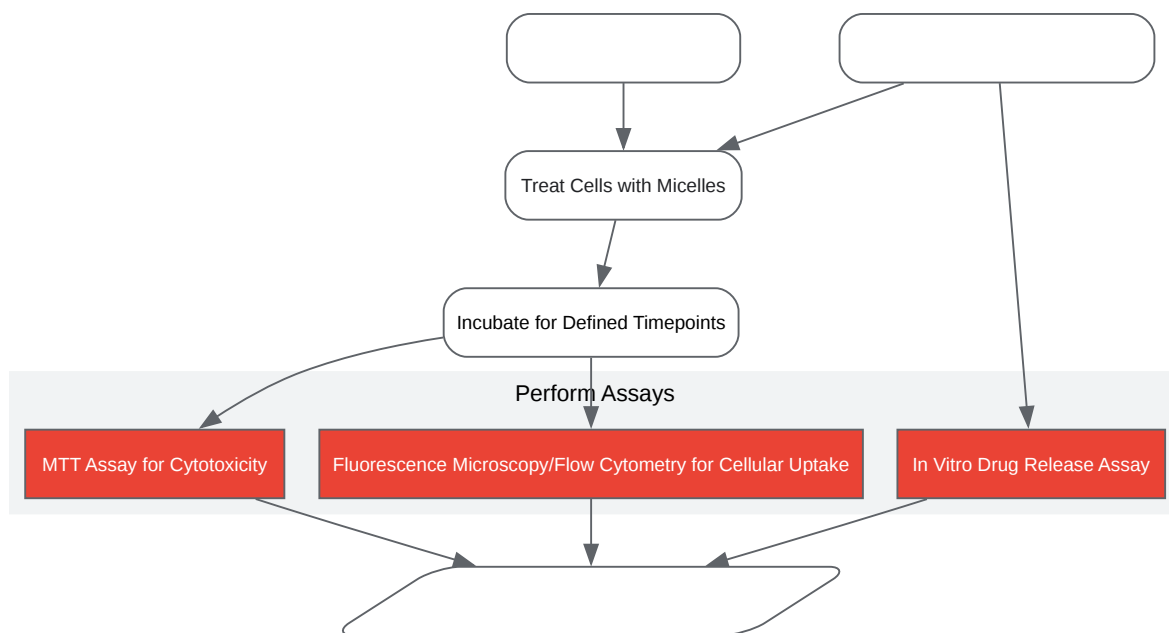
Time (hours)	Cumulative Release at pH 7.4 (%)	Cumulative Release at pH 5.5 (%)
1	5.2 ± 1.1	15.8 ± 2.3
2	8.9 ± 1.5	28.4 ± 3.1
6	15.4 ± 2.1	55.9 ± 4.5
12	22.1 ± 2.8	78.2 ± 5.2
24	30.5 ± 3.5	92.1 ± 4.8

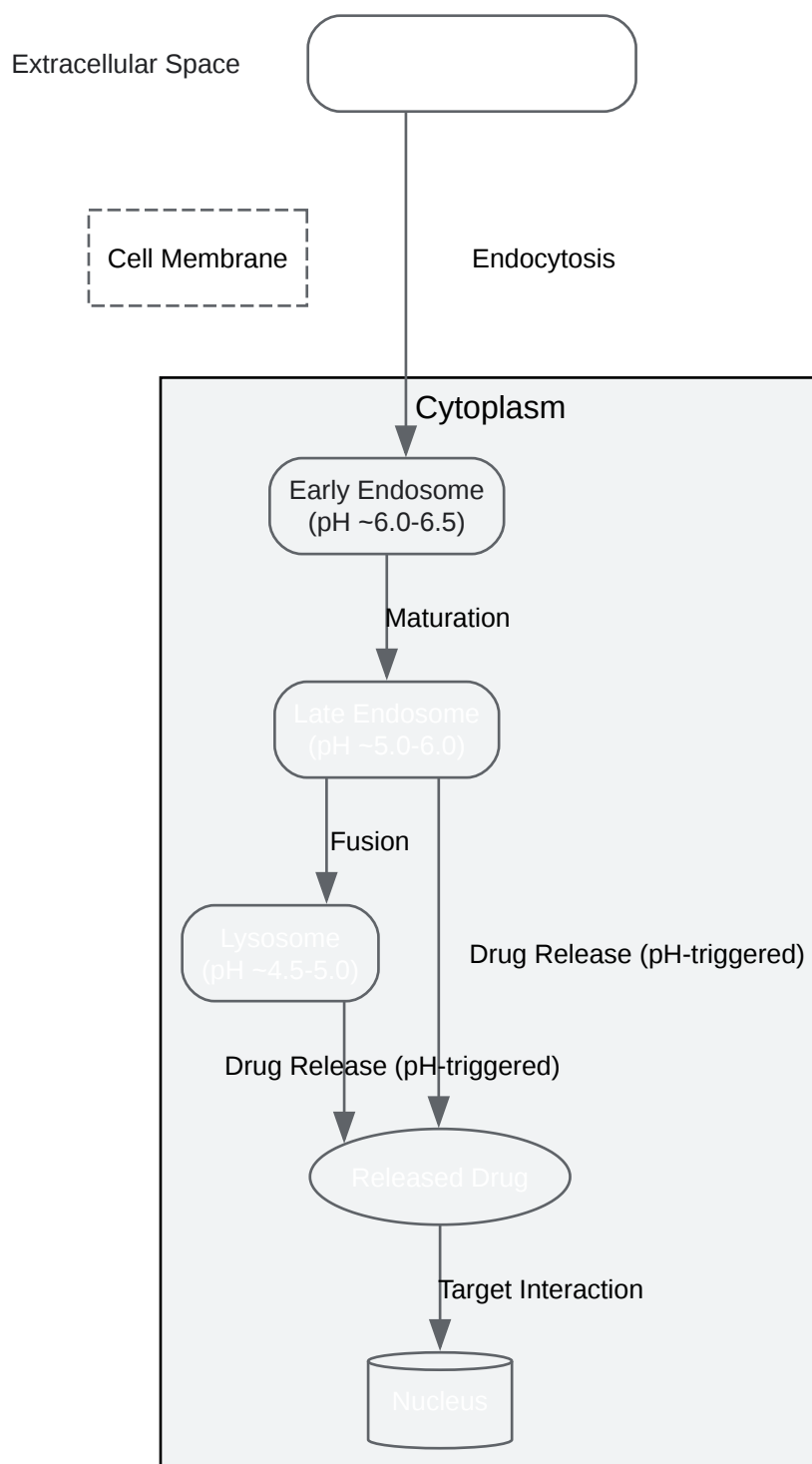
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Caption: Self-assembly of **C18-PEG13-acid** into micelles for drug delivery.





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